

# Physical and chemical properties of 4-Hexen-2-one

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## Compound of Interest

Compound Name: 4-Hexen-2-one

Cat. No.: B14682572

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## An In-depth Technical Guide to 4-Hexen-2-one

This technical guide offers a comprehensive overview of **4-Hexen-2-one**, an  $\alpha,\beta$ -unsaturated ketone. It is intended for researchers, scientists, and professionals in drug development, covering its chemical and physical properties, detailed experimental protocols for its synthesis and characterization, and relevant reaction pathways.

## Chemical Identity and Properties

**4-Hexen-2-one**, also known as methylallyl acetone, is an organic compound featuring a ketone functional group and a carbon-carbon double bond.<sup>[1]</sup><sup>[2]</sup> The conjugated enone system is a key feature, influencing its reactivity.<sup>[2]</sup>

Table 1: Chemical Identifiers and Descriptors

Identifier	Value	Source
IUPAC Name	<b>(4E)-hex-4-en-2-one</b>	<a href="#">[3]</a>
Synonyms	2-Hexen-5-one, Methylallyl acetone	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	25659-22-7	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>6</sub> H <sub>10</sub> O	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	98.14 g/mol	<a href="#">[3]</a>
InChI Key	YRXUQYBLFBZHNE-ONEGZZNKSA-N	<a href="#">[2]</a> <a href="#">[3]</a>

| Canonical SMILES | C/C=C/CC(=O)C | [\[3\]](#) |

Table 2: Physicochemical Properties

Property	Value	Source
Appearance	<b>Colorless to pale yellow liquid (estimated)</b>	
Boiling Point	124.0 to 125.0 °C @ 760 mmHg (estimated)	
Flash Point	27.0 °C (81.0 °F) - closed cup (estimated)	
Solubility	15,830 mg/L in water @ 25 °C (estimated)	
logP (Octanol/Water)	1.193 to 1.542 (estimated)	

| Vapor Pressure | 12.7 mmHg @ 25 °C (estimated) | |

## Synthesis Protocols

The synthesis of  $\alpha,\beta$ -unsaturated ketones like **4-Hexen-2-one** is commonly achieved through reactions that form carbon-carbon bonds, such as the Aldol Condensation and the Wittig reaction.<sup>[4][5]</sup>

The Aldol Condensation is a foundational method for forming C-C bonds and is highly effective for synthesizing enones.<sup>[4][6]</sup> A crossed aldol condensation between acetone and crotonaldehyde (but-2-enal) can yield **4-Hexen-2-one**. However, controlling the reaction to prevent self-condensation and other side products is critical for achieving a good yield.<sup>[7]</sup>

Objective: To synthesize **4-Hexen-2-one** via a base-catalyzed crossed aldol condensation.

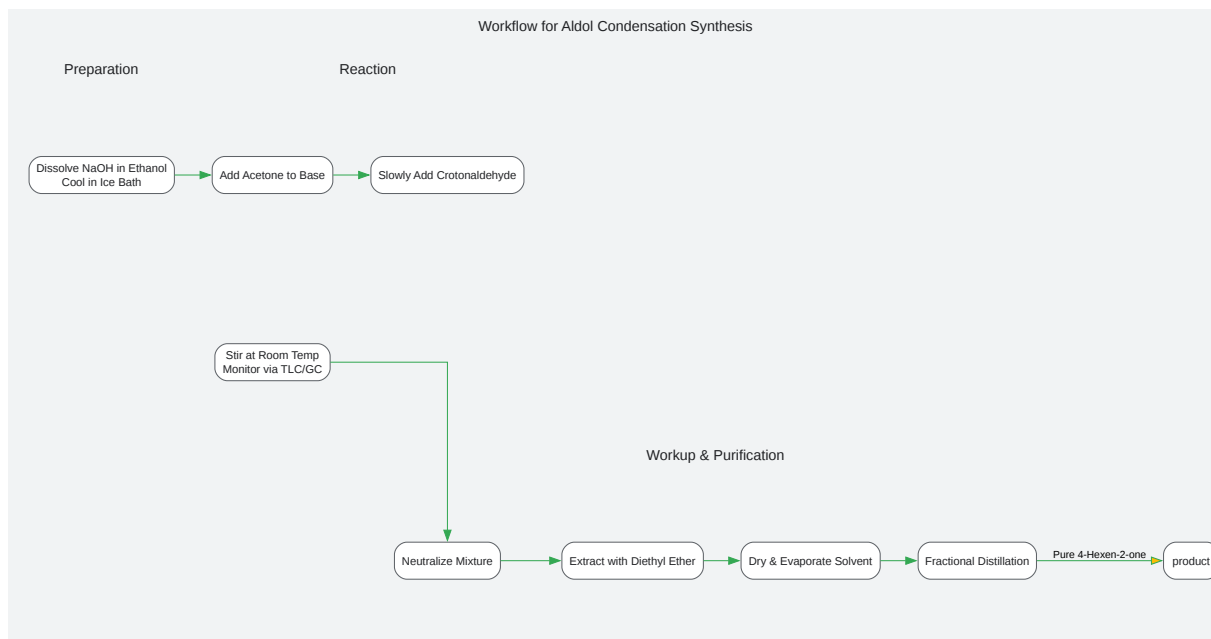
Materials:

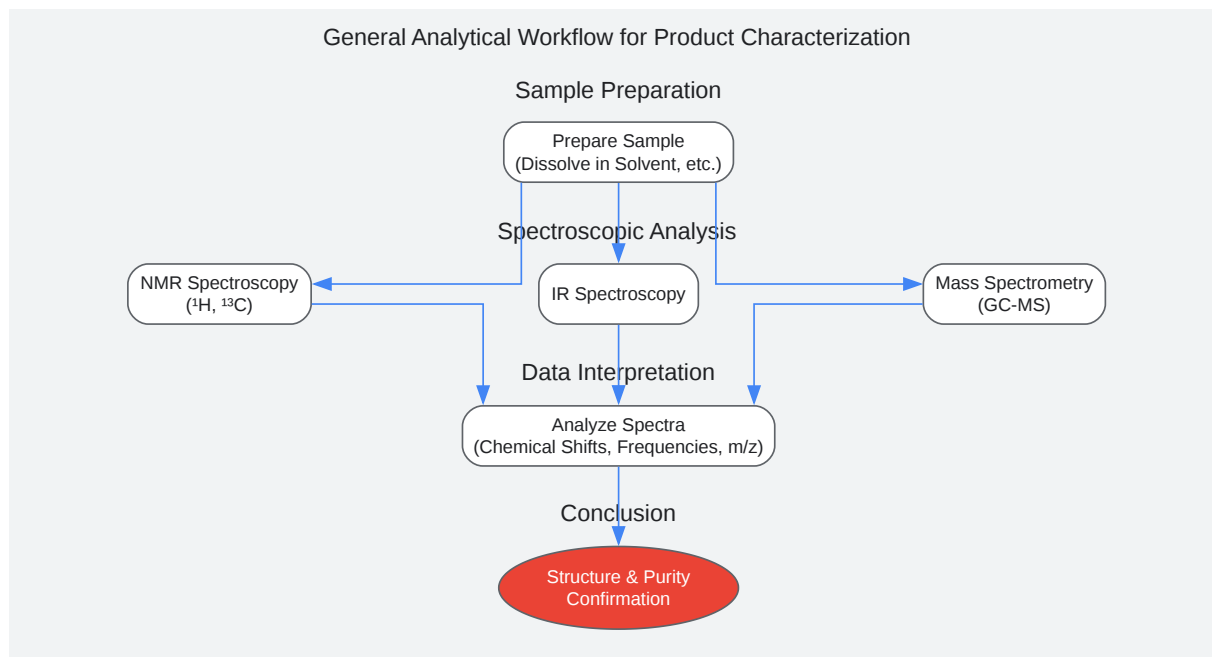
- Acetone
- Crotonaldehyde (but-2-enal)
- Sodium hydroxide (NaOH) or similar base
- Ethanol (solvent)
- Diethyl ether (extraction solvent)
- Anhydrous magnesium sulfate
- Standard laboratory glassware (round-bottom flask, separatory funnel, etc.)
- Stirring and heating apparatus

Experimental Protocol:

- Preparation: In a round-bottom flask equipped with a magnetic stirrer, dissolve sodium hydroxide in ethanol to prepare a basic solution. Cool the mixture in an ice bath.
- Reaction: Slowly add acetone to the cooled basic solution while stirring. After a few minutes of stirring, begin the dropwise addition of crotonaldehyde to the mixture. The slow addition is crucial to favor the crossed condensation product.<sup>[7]</sup>

- **Monitoring:** After the addition is complete, allow the reaction to stir at room temperature. Monitor the progress of the reaction using Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Workup:** Once the reaction is complete, neutralize the mixture with a dilute acid. Transfer the mixture to a separatory funnel and extract the product with diethyl ether.
- **Purification:** Wash the combined organic layers with water and then with brine. Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent using a rotary evaporator.
- **Isolation:** Purify the resulting crude product by fractional distillation under reduced pressure to obtain pure **4-Hexen-2-one**.<sup>[7]</sup>





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- To cite this document: BenchChem. [Physical and chemical properties of 4-Hexen-2-one]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14682572#physical-and-chemical-properties-of-4-hexen-2-one]

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